

Technical Guide: Solubility Profile of 3-[(4-Bromophenoxy)methyl]piperidine Hydrochloride[1]

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Compound of Interest

Compound Name: 3-[(4-Bromophenoxy)methyl]piperidine hydrochloride

CAS No.: 1185304-03-3

Cat. No.: B3088483

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Executive Summary

3-[(4-Bromophenoxy)methyl]piperidine hydrochloride (CAS: 214148-49-9) exhibits distinct solubility behaviors driven by its amphiphilic nature—comprising a lipophilic bromophenoxy tail and a hydrophilic piperidinium headgroup.[1]

- **Water (Aqueous Media):** High solubility (>10 mg/mL estimated) driven by ion-dipole interactions.[1] However, stability is strictly pH-dependent; the compound risks precipitation as a free base at pH > 8.0.[1]
- **DMSO (Dimethyl Sulfoxide):** Superior solubility (>50 mg/mL estimated) driven by strong dipole-dipole interactions and dispersion forces.[1] DMSO is the preferred solvent for preparing high-concentration stock solutions (10–100 mM) to prevent freeze-thaw degradation and hydrolysis risks.[1]

This guide provides the physicochemical basis for these profiles, detailed solvation mechanisms, and validated protocols for solubility determination.

Physicochemical Characterization

To understand the solubility profile, we must first analyze the structural determinants of the molecule.[\[1\]](#)

Property	Value / Description	Impact on Solubility
Chemical Structure	Piperidine ring linked via methylene to a 4-bromophenyl ether. [1]	Amphiphilic: Contains both a polar cationic head and a non-polar lipophilic tail. [1]
Salt Form	Hydrochloride (HCl)	Increases lattice energy but significantly enhances aqueous solubility compared to the free base. [1]
pKa (Calculated)	~10.5 (Piperidine Nitrogen)	The molecule is >99% protonated at physiological pH (7. [1] 4) and acidic pH. [1]
LogP (Free Base)	~3.4 (Estimated)	Indicates moderate lipophilicity; the free base is poorly water-soluble. [1]

Structural Analysis

The piperidinium cation acts as the primary solubilizing group in aqueous media.[\[1\]](#) The ether linkage provides rotational freedom, preventing rigid crystal packing that might otherwise reduce solubility.[\[1\]](#) The bromine substituent adds lipophilicity and molecular weight, slightly reducing water solubility compared to non-halogenated analogs, but enhances solubility in organic solvents like DMSO via polarizability.[\[1\]](#)

Solvation Mechanisms: Water vs. DMSO[\[1\]](#)

Aqueous Solvation (Water)

In water, the dissolution of the hydrochloride salt is entropy-driven by the dissociation of the crystal lattice into solvated ions.^[1]

- Mechanism: The high dielectric constant of water () screens the electrostatic attraction between the piperidinium cation () and the chloride anion ().^[1]
- Hydration Shell: Water molecules form a structured hydration shell around the ammonium center via hydrogen bonding.^[1]
- The "Hydrophobic Effect": The lipophilic bromophenoxy tail disrupts the water network, creating an entropic penalty.^[1] If the concentration is too high, these tails may aggregate, leading to micelle-like structures or "oiling out."^[1]

Organic Solvation (DMSO)

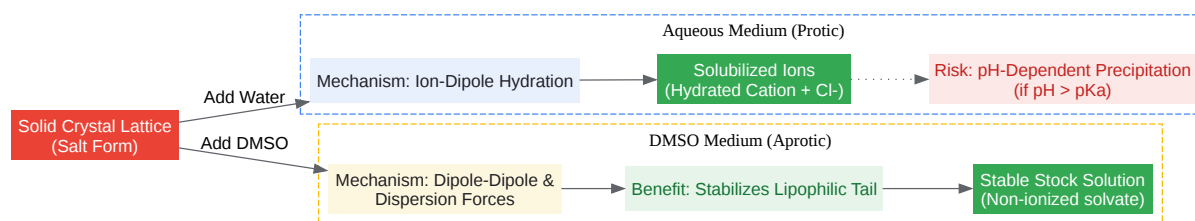
DMSO is a polar aprotic solvent (

) that dissolves the compound through a different mechanism.^[1]

- Mechanism: DMSO solvates cations effectively via its oxygen atom (strong Lewis base) but solvates anions () poorly due to the steric bulk of its methyl groups and lack of hydrogen bond donors.^[1]
- Dispersion Forces: DMSO interacts favorably with the aromatic bromophenyl ring through π -dipole and dispersion interactions, stabilizing the lipophilic portion of the molecule which water cannot do.^[1]

Visualization of Solvation Pathways

The following diagram illustrates the competitive forces during solvation in both media.



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Figure 1: Comparative solvation pathways showing the stability benefits of DMSO for stock solutions versus the pH-sensitivity of aqueous solutions.[1]

Comparative Solubility Profile

The following values are estimated based on structure-property relationships (SPR) of similar piperidine ether salts.

Parameter	Water (Milli-Q)	DMSO (Anhydrous)
Solubility Limit	~10 – 25 mg/mL	> 50 mg/mL
Dissolution Rate	Moderate (requires vortexing)	Fast (instantaneous)
pH Sensitivity	High (Precipitates at pH > 8)	None
Temperature Sensitivity	Solubility increases with Temp. [1]	Stable at RT
Long-term Stability	Low (Hydrolysis risk over weeks)	High (Months at -20°C)
Common Ion Effect	Solubility decreases in saline (PBS)	N/A

“

Critical Note: In Phosphate Buffered Saline (PBS), the presence of high $[Cl^-]$ (137 mM) can suppress the solubility of the hydrochloride salt due to the Common Ion Effect.^[1] Always dissolve in pure water or DMSO first before diluting into buffers.^[1]

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution (DMSO)

Objective: Create a stable master stock for long-term storage.

- Calculate Mass: For 10 mL of 10 mM stock:
 - MW = ~306.6 g/mol (Check specific batch COA for exact MW including hydration).^[1]
 - Mass required =

^[1]
- Weighing: Weigh ~31 mg of compound into a glass amber vial (to protect from light). Record exact mass.
- Solvent Addition: Add anhydrous DMSO to reach the target volume.
 - Volume = Mass (mg) / Concentration (mM).^[1]
- Mixing: Vortex for 30 seconds. The solution should be clear and colorless.
- Storage: Aliquot into small volumes (e.g., 100 μ L) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Saturation Shake-Flask Method (Aqueous Solubility)

Objective: Determine the exact aqueous solubility limit for your specific batch.

- Excess Addition: Add excess solid (e.g., 50 mg) to 1 mL of Milli-Q water in a microcentrifuge tube.
- Equilibration: Shake or rotate at room temperature (25°C) for 24 hours.
- Separation: Centrifuge at 10,000 x g for 10 minutes to pellet undissolved solid.
- Analysis:
 - Remove the supernatant carefully.[\[1\]](#)
 - Dilute the supernatant 1:100 in mobile phase.[\[1\]](#)
 - Quantify via HPLC-UV (254 nm) against a standard curve prepared in DMSO.[\[1\]](#)

Implications for Drug Development[\[1\]](#)[\[2\]](#)

In Vitro Assays[\[1\]](#)

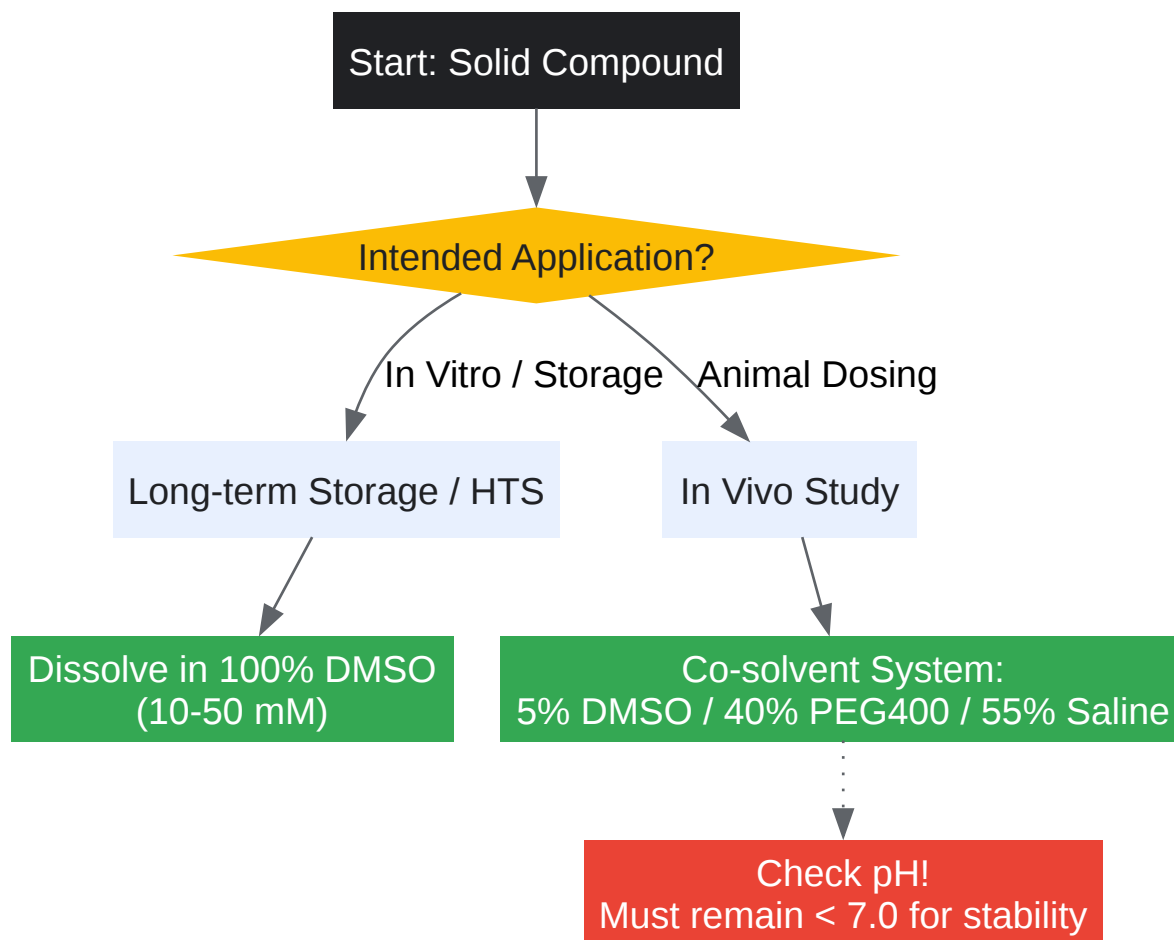
- Vehicle Tolerance: Most cellular assays tolerate < 0.5% DMSO.[\[1\]](#) Prepare the stock in DMSO (e.g., 10 mM) and perform serial dilutions in the culture medium.[\[1\]](#)
- Precipitation Alert: When diluting the DMSO stock into aqueous media, ensure the final concentration does not exceed the aqueous solubility limit (approx. 100 µM is usually safe, but >500 µM risks crashing out).[\[1\]](#)

In Vivo Formulation[\[1\]](#)

- Avoid Pure DMSO: DMSO causes hemolysis and tissue damage.[\[1\]](#)
- Recommended Vehicle: 5% DMSO + 40% PEG400 + 55% Water/Saline.[\[1\]](#)
 - Order of Addition: Dissolve drug in DMSO

Add PEG400

Slowly add Water/Saline with vortexing.[1]



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Figure 2: Decision tree for solvent selection based on experimental application.

References

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